

# An In-depth Technical Guide on 3-Bromopyridazine

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## Compound of Interest

Compound Name: 3-Bromopyridazine

Cat. No.: B1282269

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides a concise technical overview of **3-Bromopyridazine**, focusing on its core molecular attributes.

## Core Molecular Data

A summary of the key molecular identifiers for **3-Bromopyridazine** is presented below. This information is foundational for experimental design, chemical synthesis, and regulatory documentation.

Parameter	Value	Reference
Chemical Formula	C4H3BrN2	[1][2][3]
Molecular Weight	158.98 g/mol	[1][2][3]
CAS Number	88491-61-6	[1][2][3][4]

## Experimental Protocols

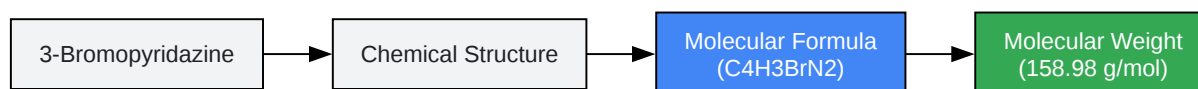
Detailed experimental methodologies for the determination of molecular weight and formula, while not explicitly detailed in the provided search results for this specific compound, generally adhere to standardized analytical techniques.

**Molecular Formula Determination:** The empirical formula of a compound like **3-Bromopyridazine** is typically determined through elemental analysis. This involves the combustion of a known mass of the sample and quantifying the resulting amounts of carbon dioxide, water, and nitrogen gas. The presence of bromine is often determined by techniques such as ion chromatography or X-ray fluorescence after sample digestion. High-resolution mass spectrometry can further confirm the molecular formula by providing a highly accurate mass-to-charge ratio.

**Molecular Weight Determination:** Mass spectrometry is the primary technique for determining the molecular weight of a compound. A small sample of **3-Bromopyridazine** is ionized, and the resulting ions are separated based on their mass-to-charge ratio. The peak corresponding to the molecular ion provides the molecular weight of the compound. The value of 158.98 g/mol is the average molecular weight calculated from the isotopic masses and their natural abundances.<sup>[1][2][3]</sup>

## Logical Relationship of Core Properties

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular properties.



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## References

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